

# An In-depth Technical Guide to the Physical Properties of Phenylacetyl Disulfide

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## Compound of Interest

Compound Name: Phenylacetyl disulfide

Cat. No.: B085340

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This guide provides a comprehensive overview of the physical properties of **phenylacetyl disulfide**, with a specific focus on its melting point and solubility. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Core Physical Properties

**Phenylacetyl disulfide**, also known as bis(phenylacetyl) disulfide or PADS, is a chemical compound with the molecular formula  $C_{16}H_{14}O_2S_2$ .<sup>[1]</sup> At room temperature, it typically appears as a white to off-white or pale cream crystalline powder.<sup>[1][2][3]</sup>

## Quantitative Physical Data

The key physical properties of **phenylacetyl disulfide** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Melting Point	59 - 63 °C	[4][5][6]
	61 °C	
	59 - 62 °C	[1]
	56.0 - 62.0 °C	[3]
Water Solubility	Insoluble	[2][4][5]
Organic Solvent Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.	[7]
	Slightly soluble in Chloroform and Methanol.	[5]

## Experimental Protocols

While specific experimental protocols for the determination of the melting point and solubility of **phenylacetyl disulfide** are not readily available in the surveyed literature, protocols for its synthesis are well-documented. The synthesis of this compound is crucial for its application as a sulfurizing reagent, particularly in the production of phosphorothioate oligonucleotides.[8][9][10]

## Synthesis of Phenylacetyl Disulfide

Two common methods for the synthesis of **phenylacetyl disulfide** are outlined below.

### Method 1: Oxidative Coupling of a Thioacid

This procedure involves the oxidation of a thioacid using iodine.

- Procedure:
  - Dissolve the thioacid (2 mmol) in ethanol (20 ml).
  - Add iodine (2 mmol) to the solution at room temperature.

- Stir the reaction mixture at room temperature for 12 hours.
- Remove the ethanol under reduced pressure.
- Add ethyl acetate to the residue.
- Wash the mixture with 10% sodium carbonate solution and then with brine.
- Dry the organic layer with magnesium sulfate.
- Purify the product using flash chromatography.[11]

#### Method 2: Reaction of Phenyl Benzenethiolsulfonate with Thioacetic Acid

This method utilizes a reaction between phenyl benzenethiolsulfonate and thioacetic acid in the presence of a base.

- Procedure:
  - The synthesis is carried out by reacting phenyl benzenethiolsulfonate with thioacetic acid.
  - Triethylamine is used as a base in this reaction.[4][5]

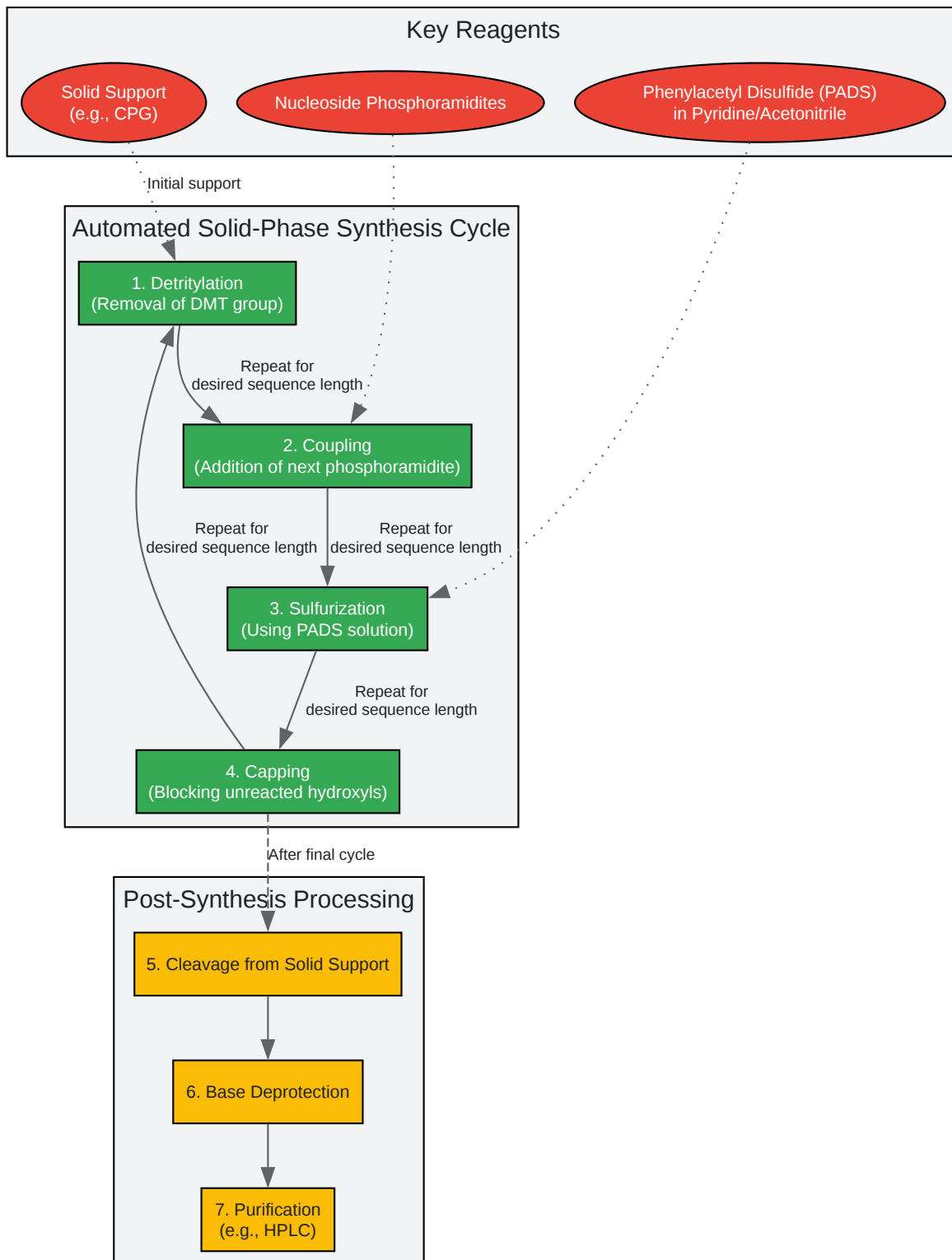
## Applications and Workflow Visualization

**Phenylacetyl disulfide** is a key reagent in the synthesis of phosphorothioate oligonucleotides, which are analogs of natural oligonucleotides used in research and therapeutics. It acts as a sulfur transfer agent to create the phosphorothioate linkage.[8][9][10]

## Experimental Workflow: Synthesis of Phosphorothioate Oligonucleotides using PADS

The following diagram illustrates the general workflow for the solid-phase synthesis of phosphorothioate oligonucleotides where **Phenylacetyl Disulfide** (PADS) is employed as the sulfurizing agent.

Workflow for Phosphorothioate Oligonucleotide Synthesis using PADS



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Caption: A diagram illustrating the key steps in the solid-phase synthesis of phosphorothioate oligonucleotides utilizing **Phenylacetyl Disulfide** (PADS) as the sulfurizing agent.

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